

Performance of cloransulam-methyl in tank mixtures with other herbicides

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Compound of Interest

Compound Name: Cloransulam-Methyl

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Performance of Cloransulam-Methyl in Tank Mixtures: A Comparative Guide

Cloransulam-methyl, a Group 2 herbicide, is a valuable tool for the post-emergence control of broadleaf weeds in soybeans.[1][2] Its efficacy can be enhanced and its weed control spectrum broadened through tank-mixing with other herbicides. This guide provides a comparative analysis of **cloransulam-methyl**'s performance in various tank mixtures, supported by experimental data, to aid researchers and weed management professionals in developing effective weed control strategies.

Executive Summary

Tank-mixing **cloransulam-methyl** with other herbicides generally results in a broader spectrum of weed control compared to its standalone application.[3] Common tank-mix partners include sulfentrazone, flumioxazin, metribuzin, glyphosate, and 2,4-D. These combinations can offer improved control of problematic weeds such as pigweed species, common waterhemp, and various grasses.[3] While synergism leading to enhanced weed control is often the goal, antagonism, or reduced herbicidal activity, can occur with certain combinations.[4][5] Careful consideration of tank-mix partners, application timing, and environmental conditions is crucial for optimal performance.[6][7]

Comparative Performance Data

The following tables summarize the performance of **cloransulam-methyl** in various tank mixtures based on available experimental data. Efficacy is often rated qualitatively (e.g., excellent, good, fair, poor) or quantitatively as percent control.

Table 1: Weed Control Efficacy of **Cloransulam-Methyl** Tank Mixtures

Tank-Mix Partner	Target Weeds	Application Timing	Efficacy Rating/Percent Control	Supporting Data Reference
Sulfentrazone	Velvetleaf, pigweed species, common waterhemp, common lambsquarters, Venice mallow, common purslane, prickly sida, eastern black nightshade, common ragweed	Pre-plant	Excellent control with the 17.5 + 140 g ai/ha rate. [3]	Schultz et al., 2006[3]
	Giant ragweed, morningglory species, common cocklebur, grass weeds	Pre-plant	Variable suppression and/or control.[3]	Schultz et al., 2006[3]
Flumioxazin	General broadleaf weeds	Pre-plant	Similar performance to cloransulam-methyl + sulfentrazone.[3]	Schultz et al., 2006[3]
Metribuzin	Hemp sesbania, Palmer amaranth, annual grasses, morningglory species	Pre-emergence	Generally improved control compared to cloransulam-methyl alone.[8]	Webster et al., 2017[8]

Giant foxtail	Pre-plant	Better control compared to cloransulam-methyl + sulfentrazone or flumioxazin.[3]	Schultz et al., 2006[3]	
Glyphosate	Broad spectrum of emerged weeds	Post-emergence	Generally provides broad-spectrum weed control. Sequential applications of cloransulam-methyl (PRE) followed by glyphosate (POST) can provide greater than 85% control of most weeds. [8]	Webster et al., 2017[8]
Barnyard grass (glyphosate-resistant populations)	Post-emergence	Tank-mixing with 2,4-D amine can compromise control.[9]	Li et al.	
2,4-D	Broadleaf weeds	Burndown	Can enhance burndown applications.[7]	PROVONIS® Label[7]
Grass weeds (when mixed with ACCase or EPSPS inhibitors)	Post-emergence	Can have antagonistic or synergistic effects depending on the specific herbicide	Li et al.	

and weed species.[9]				
Glufosinate	Broad spectrum of emerged weeds	Burndown	Can be tank-mixed to enhance burndown applications.[7]	PROVONIS® Label[7]

Table 2: Crop Tolerance to **Cloransulam-Methyl** Tank Mixtures

Tank-Mix Partner	Crop	Application Timing	Crop Injury Observations	Supporting Data Reference
Sulfentrazone	Glyphosate Tolerant Soybeans	Pre-plant	No significant crop injury observed. [3]	Schultz et al., 2006 [3]
Flumioxazin	Glyphosate Tolerant Soybeans	Pre-plant	No significant crop injury observed. [3]	Schultz et al., 2006 [3]
Metribuzin	Soybeans	Pre-emergence	Minimal risk of crop injury under normal conditions. [10]	Weed Control Guide for Field Crops
Glyphosate	Glyphosate-Resistant Soybeans	Post-emergence	Generally safe, but care should be taken with application timing. [7]	PROVONIS® Label
2,4-D	Soybeans	Pre-plant	Observe planting intervals as specified on the label to avoid crop injury.	2,4-D Product Labels
Glufosinate	Glufosinate-Tolerant Soybeans	Post-emergence	Follow label recommendation s for tolerant soybean varieties.	Glufosinate Product Labels

Experimental Protocols

Detailed methodologies are crucial for interpreting and replicating experimental findings. Below are summarized protocols from key studies.

Foundation Weed Control in Glyphosate Tolerant Soybeans (Schultz et al., 2006)

- Objective: To evaluate the residual weed control of pre-plant applications of **cloransulam-methyl** + sulfentrazone tank mixes.
- Experimental Design: 10 field trials were conducted in Midwest U.S. soybeans.
- Treatments:
 - **Cloransulam-methyl** + sulfentrazone at 11.7 + 93.3, 17.5 + 140, and 23.3 + 187 g ai/ha.
 - **Cloransulam-methyl** alone.
 - Sulfentrazone alone.
 - **Cloransulam-methyl** + flumioxazin.
 - Chlorimuron-ethyl + metribuzin.
 - s-metolachlor + metribuzin.
- Application: Herbicides were applied pre-plant.
- Data Collection: Weed control was assessed 5-9 weeks after application (WAA). Crop injury was also observed.

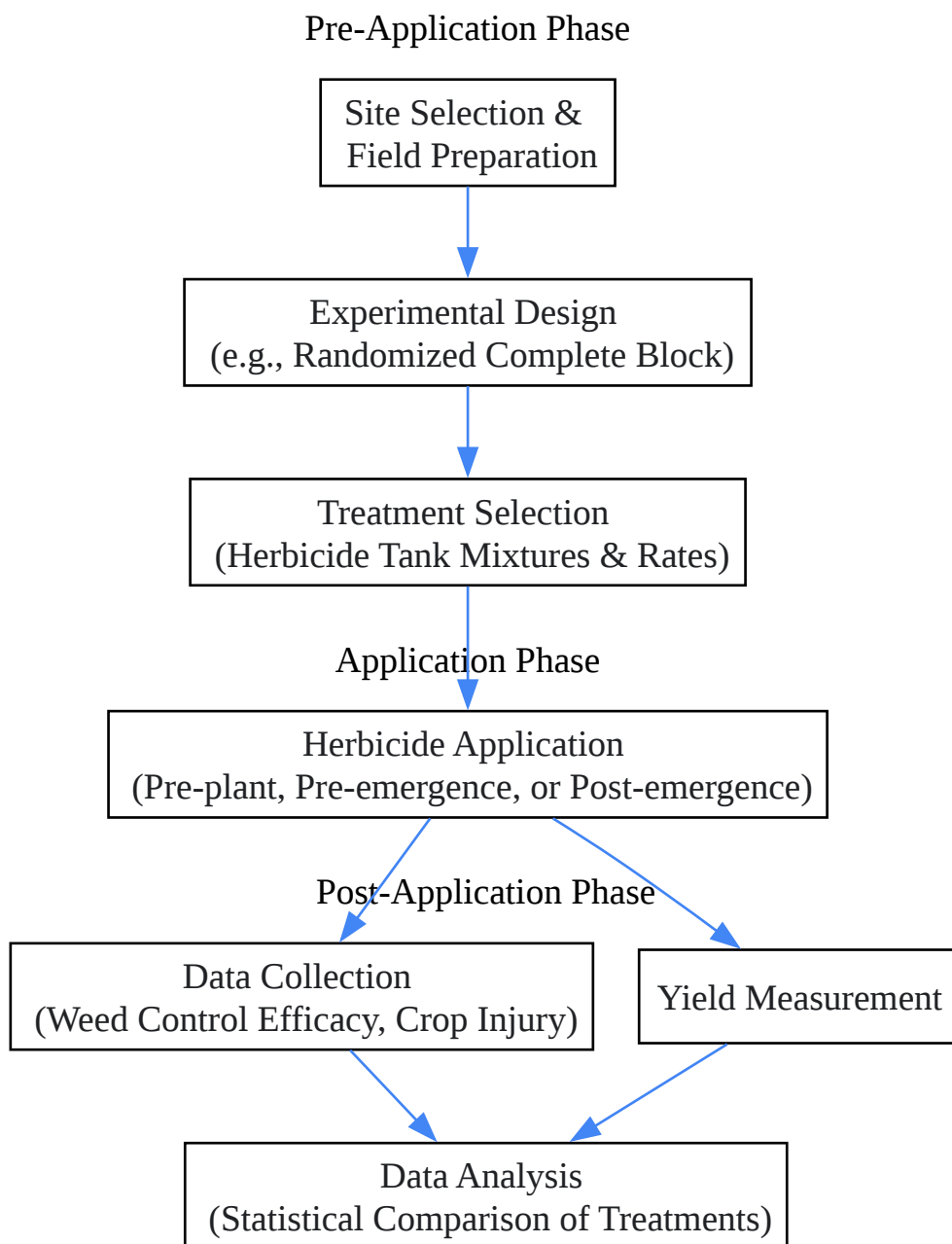
Preemergence Weed Control in Soybean with Cloransulam (Webster et al., 2017)

- Objective: To evaluate the preemergence (PRE) activity of cloransulam and its effectiveness in glyphosate-resistant soybean weed management systems.
- Experimental Design: Field experiments were conducted from 1999 to 2001.
- Treatments:
 - Cloransulam PRE at various rates.

- Cloransulam PRE plus metribuzin PRE.
- Single postemergence (POST) applications of glyphosate or fomesafen plus fluazifop-P.
- Sequential applications of PRE herbicides followed by POST herbicides.
- Data Collection: Weed control was evaluated throughout the season. Soybean yield was also measured.

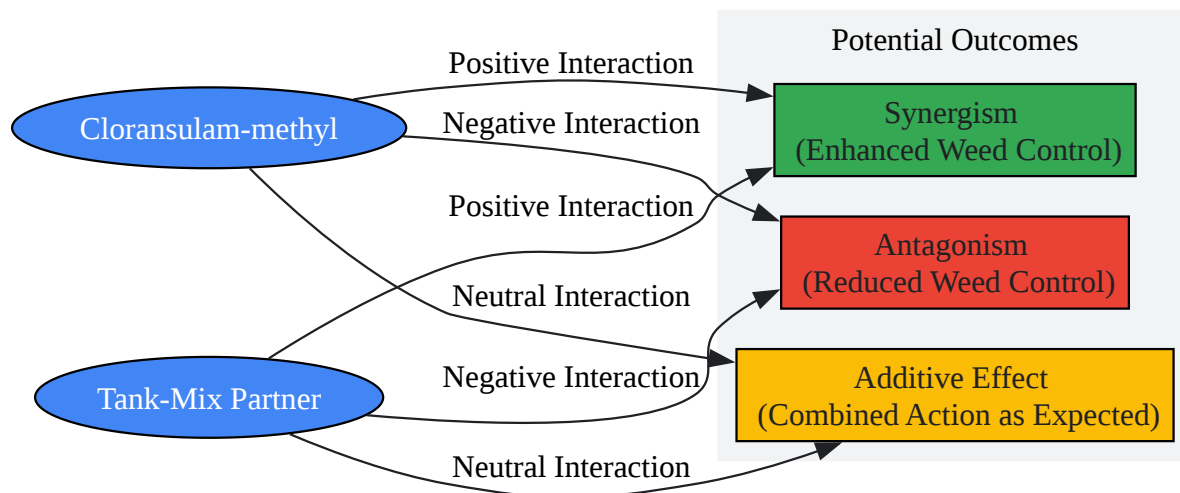
Visualizing Experimental and Logical Relationships

The following diagrams illustrate key workflows and concepts related to the use of **cloransulam-methyl** in tank mixtures.



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Caption: A generalized workflow for conducting field trials to evaluate herbicide tank mixtures.



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